Technical Guide: Solubility & Handling of Fumaric Acid Monoethyl-d5 Ester

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Compound of Interest

Compound Name:	*Fumaric Acid Monoethyl-d5 Ester*
CAS No.:	*1266398-64-4*
Cat. No.:	*B1147498*

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Executive Summary

Fumaric acid monoethyl-d5 ester (Ethyl-d5 hydrogen fumarate) is the stable isotope-labeled analog of Monoethyl fumarate (MEF). It serves as a critical Internal Standard (IS) in the quantitative bioanalysis of fumaric acid esters (FAEs) via LC-MS/MS.

While Dimethyl fumarate (DMF) and Monomethyl fumarate (MMF) are the primary analytes in modern multiple sclerosis therapies (e.g., Tecfidera), MEF remains clinically significant as a component of the psoriasis drug Fumaderm® and as a metabolite of diethyl fumarate.

This guide defines the solubility landscape of the deuterated ester, providing evidence-based protocols for stock solution preparation that ensure analytical precision and long-term stability.

Physicochemical Profile

To understand the solubility behavior of the d5-labeled compound, we must analyze the physicochemical properties of the parent molecule. The deuterium substitution (

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vs

) exerts a negligible effect on solubility parameters (LogP, dipole moment) but provides the mass shift (+5 Da) required for mass spectrometry.

Property	Data (Parent: Monoethyl Fumarate)	Impact of Deuteration (d5)
CAS Number	2459-05-4 (Unlabeled)	N/A (Specific to isotope vendor)
Molecular Formula		
Molecular Weight	144.13 g/mol	~149.16 g/mol
pKa	~3.45 (Carboxylic acid)	Negligible shift
LogP	~0.29 - 0.95 (Experimental)	Negligible shift
Physical State	White crystalline powder	White crystalline powder

Key Insight: The molecule possesses an amphiphilic nature. The free carboxylic acid group confers polarity and pH-dependent solubility, while the ethyl ester moiety provides lipophilicity, enabling solubility in organic solvents.

Solubility Landscape in Organic Solvents[2][3]

The following data summarizes the solubility profile derived from the parent compound's behavior. For analytical stock preparation (1–10 mg/mL), DMSO and Methanol are the superior choices.

Solvent Compatibility Table[4]

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Solvent	Solubility Rating	Application Suitability	Technical Notes
DMSO	High (>50 mg/mL)	Primary Stock	Best for long-term stability at -20°C. Prevents hydrolysis.
Methanol	High (>20 mg/mL)	Secondary Stock	Ideal for LC-MS working solutions. Rapid evaporation.
Acetonitrile	Moderate	Mobile Phase	Good for dilutions; less effective for dissolving solid bulk.
Ethanol	High	Alternative Stock	Viable, but methanol is preferred for LC-MS viscosity reasons.
Water	pH Dependent	Avoid for Stock	Soluble (~6.3 g/L), but risks ester hydrolysis.
Chloroform	Low/Slight	Extraction	Poor choice for stock standards.

Deep Dive: Solvent Selection Logic

- DMSO (Dimethyl Sulfoxide):
  - Mechanism: DMSO acts as a powerful hydrogen-bond acceptor, effectively disrupting the crystal lattice of the fumarate ester.
  - Advantage: It has low volatility and suppresses the ionization of the carboxylic acid proton in storage, minimizing degradation.
  - Protocol: Use anhydrous DMSO (≥99.9%) to prevent moisture-induced hydrolysis of the ester bond.
- Methanol (MeOH):

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- Mechanism: High dielectric constant allows solvation of the polar carboxyl head group while the methyl group interacts with the ester tail.
- Advantage: Fully miscible with water/acetonitrile mobile phases.
- Risk: In the presence of acid catalysts (e.g., formic acid in mobile phase) and time, transesterification (ethyl

  methyl ester) can theoretically occur, though rare at storage temperatures.

Experimental Protocol: Stock Solution Preparation

This workflow is designed to be a self-validating system. By following the gravimetric and volumetric checks, you ensure the concentration accuracy required for an Internal Standard.

Materials Required[5][6][7][8][9][10][11]

- **Fumaric acid monoethyl-d5 ester** (Solid reference standard).
- Solvent: DMSO (LC-MS Grade) or Methanol (LC-MS Grade).
- Vessel: Amber glass vial (silanized preferred to minimize adsorption).
- Equipment: Analytical balance (0.01 mg readability), Vortex mixer.

Step-by-Step Workflow

- Equilibration: Allow the d5-ester vial to reach room temperature in a desiccator to prevent condensation.
- Gravimetric Preparation (The "Weight-of-Difference" Method):
  - Place an empty 4 mL amber vial on the balance. Tare.
  - Transfer approximately 1–2 mg of the d5-ester into the vial. Record exact mass (

).

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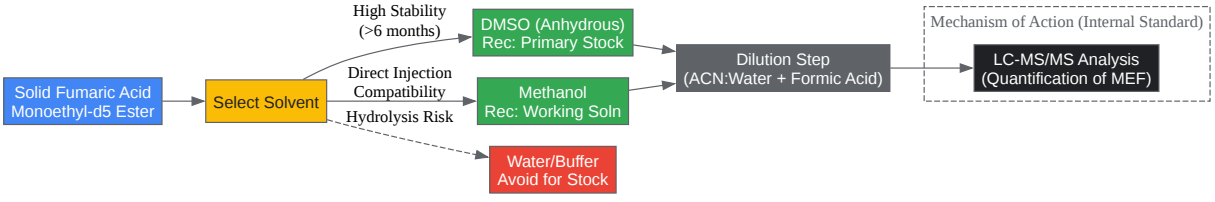
- Do not rely on volumetric flasks for small volumes (<5 mL). Instead, add solvent gravimetrically.
- Add DMSO to achieve a target concentration (e.g., 1 mg/mL). Calculate required solvent mass using density (

).

- Dissolution:
  - Vortex for 30 seconds.
  - Sonication is rarely needed but permissible for 1 minute if particles persist.
- Verification: Inspect solution against a light source. It must be optically clear.
- Storage:
  - Aliquot into single-use vials (avoid freeze-thaw cycles).
  - Store at -20°C (Stable for >6 months) or -80°C (Stable for >2 years).

Visualizing the Analytical Workflow

The following diagram illustrates the decision matrix for solvent selection and the role of the d5-ester in the LC-MS pathway.



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Caption: Workflow for solubilizing **Fumaric acid monoethyl-d5 ester** for bioanalytical applications.

Stability & Degradation Risks

Researchers must be aware of the specific degradation pathways for mono-esters of dicarboxylic acids.

- Hydrolysis: The ethyl ester bond is susceptible to hydrolysis, reverting the molecule to Fumaric acid (d5) and Ethanol. This is accelerated in basic pH (

) and aqueous solutions.

  - Mitigation: Keep stock solutions non-aqueous. Keep working solutions acidic (0.1% Formic acid).

- Transesterification: In methanolic solutions, the ethyl group can exchange with methyl over long periods.

  - Mitigation: Use Acetonitrile for working dilutions if storing for >24 hours.

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